

In-Depth Technical Guide to 3'-Fluoro-4'- (trifluoromethyl)propiophenone

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Compound of Interest

Compound Name:	3'-Fluoro-4'- (trifluoromethyl)propiophenone
Cat. No.:	B1302409

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **3'-Fluoro-4'-
(trifluoromethyl)propiophenone**, a fluorinated aromatic ketone of interest in synthetic and medicinal chemistry. The document details its chemical structure, summarizes its known quantitative data, and outlines general safety and handling procedures.

Core Chemical Information

Chemical Structure and Identity

**3'-Fluoro-4'-
(trifluoromethyl)propiophenone**, with the systematic IUPAC name 1-[3-Fluoro-4-(trifluoromethyl)phenyl]propan-1-one, is a halogenated propiophenone derivative.^[1] Its structure features a propiophenone core substituted with a fluorine atom at the 3' position and a trifluoromethyl group at the 4' position of the phenyl ring.

Molecular Formula: C₁₀H₈F₄O^{[1][2][3]}

Molecular Weight: 220.16 g/mol ^{[1][2][3][4]}

CAS Number: 237761-78-3^{[1][2][4]}

Physicochemical Properties

3'-Fluoro-4'-(trifluoromethyl)propiophenone is a white crystalline solid at room temperature.

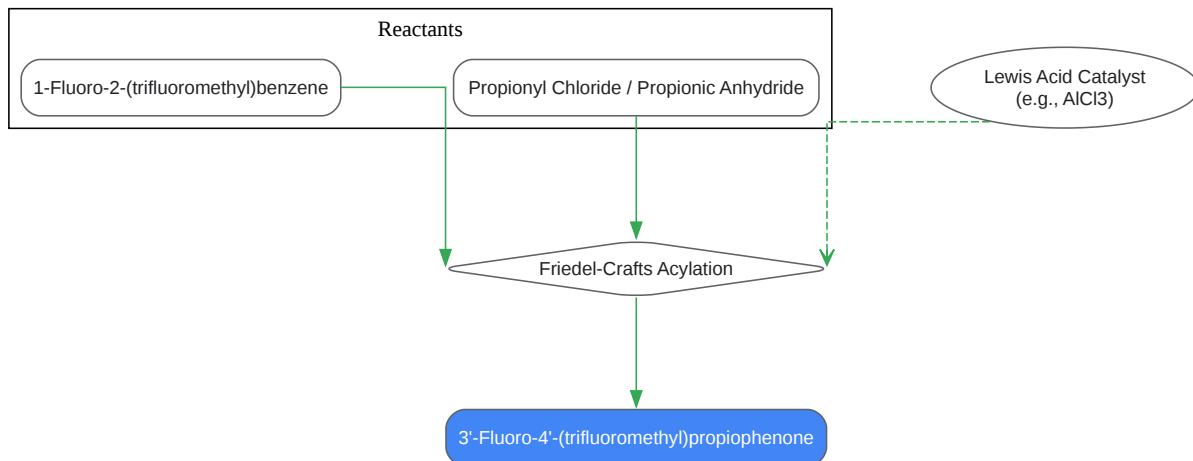
[5] The incorporation of fluorine and a trifluoromethyl group significantly influences its physical and chemical characteristics, such as polarity and reactivity.

Property	Value	Source
Appearance	White Solid / solid	[5][6]
Melting Point	35-38 °C	[2][7]
Boiling Point	244 °C at 760 mmHg	[2]
Refractive Index	1.436	[2]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **3'-Fluoro-4'-(trifluoromethyl)propiophenone** are not readily available in the public domain, its structure suggests that it can be synthesized through established methods of organic chemistry. A plausible synthetic route would involve the Friedel-Crafts acylation of 1-fluoro-2-(trifluoromethyl)benzene with propionyl chloride or propionic anhydride in the presence of a Lewis acid catalyst.

The logical workflow for such a synthesis is depicted below:



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Figure 1. A logical workflow for the synthesis of **3'-Fluoro-4'-(trifluoromethyl)propiophenone**.

Biological Activity and Applications in Drug Development

Currently, there is a lack of publicly available information regarding the specific biological activities of **3'-Fluoro-4'-(trifluoromethyl)propiophenone** or its involvement in any signaling pathways. However, the presence of the trifluoromethyl group is a common feature in many modern pharmaceuticals. This group can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates to their targets.

Fluorinated propiophenone scaffolds are valuable intermediates in the synthesis of more complex molecules with potential therapeutic applications. Further research is required to elucidate the specific biological profile of this compound and its potential as a building block in drug discovery programs.

Experimental Protocols

Detailed experimental protocols for specific applications of **3'-Fluoro-4'-(trifluoromethyl)propiophenone** are not currently documented in publicly accessible scientific literature. Researchers interested in utilizing this compound would need to develop their own protocols based on standard laboratory procedures for similar chemical entities.

Safety and Handling

Hazard Identification:

- Skin Irritation: Causes skin irritation.[6]
- Eye Irritation: Causes serious eye irritation.[6]
- Allergic Skin Reaction: May cause an allergic skin reaction.[6]

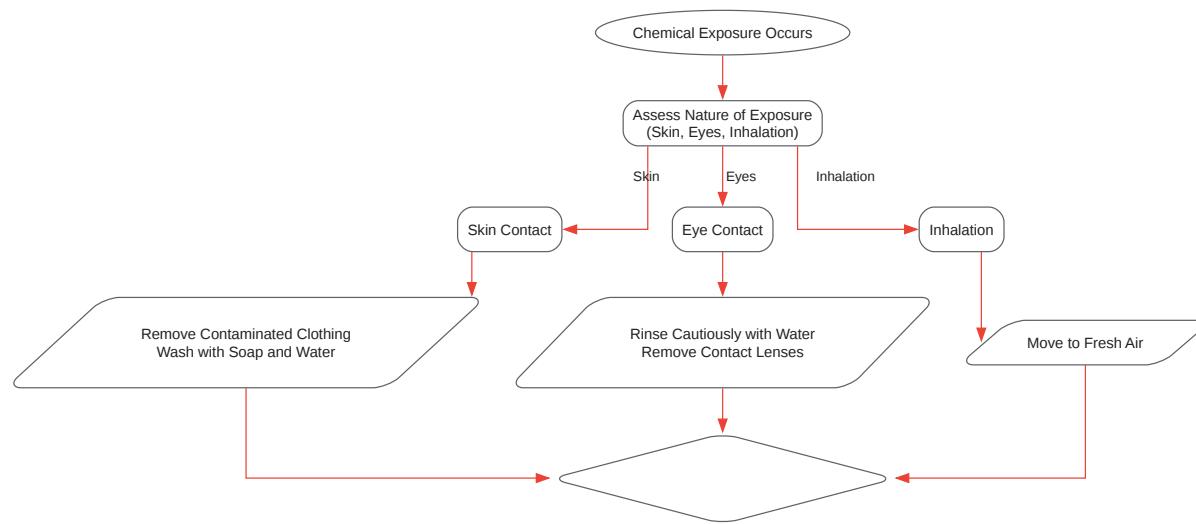
Precautionary Measures:

- Personal Protective Equipment: Wear protective gloves, protective clothing, eye protection, and face protection.[6]
- Handling: Use only in a well-ventilated area or in a chemical fume hood. Avoid breathing dust or vapor. Do not get in eyes, on skin, or on clothing.[6]
- Storage: Keep container tightly closed and store in a cool, dry, well-ventilated place.[6]

First Aid:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]
- Skin Contact: Wash with plenty of soap and water. If skin irritation or rash occurs, seek medical advice/attention.[6]

The logical relationship for handling a chemical exposure is outlined in the following diagram:



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Figure 2. First aid workflow for chemical exposure.

Conclusion

3'-Fluoro-4'-(trifluoromethyl)propiophenone is a chemical compound with potential applications as a building block in organic synthesis, particularly in the field of medicinal chemistry. While detailed information on its biological activity and specific experimental uses is currently limited, its structural features suggest it could be a valuable intermediate for the development of novel therapeutic agents. Standard laboratory safety protocols should be strictly followed when handling this compound. Further research is warranted to fully explore its chemical reactivity and biological potential.

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